

An In-depth Technical Guide to 3-Methyl-5-phenylisoxazole-4-carboxylic acid

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Compound of Interest

Compound Name: 3-Methyl-5-phenylisoxazole-4-carboxylic acid

Cat. No.: B091636

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CAS Number: 17153-21-8

Audience: Researchers, scientists, and drug development professionals.

Abstract

This technical guide provides a comprehensive overview of **3-Methyl-5-phenylisoxazole-4-carboxylic acid** (CAS No. 17153-21-8), a heterocyclic compound of interest in medicinal chemistry and drug discovery. This document collates available physicochemical data and outlines general synthetic and analytical methodologies relevant to its class of compounds. Due to the limited publicly available data specifically for this isomer, this guide also references its closely related isomer, 5-Methyl-3-phenylisoxazole-4-carboxylic acid, to provide broader context on the potential properties and applications of this chemical scaffold, with clear distinctions made between the two. This guide is intended to serve as a foundational resource for researchers and professionals engaged in the study and application of isoxazole derivatives.

Introduction

Isoxazole derivatives are a prominent class of heterocyclic compounds that have garnered significant attention in the fields of medicinal chemistry and materials science. Their versatile chemical nature and diverse biological activities have led to their incorporation into numerous pharmacologically active agents. This guide focuses specifically on **3-Methyl-5-**

phenylisoxazole-4-carboxylic acid, an isomer within this important chemical family. While detailed research on this particular compound is sparse, its structural motifs suggest potential applications as a synthetic intermediate and a candidate for biological screening.

Physicochemical Properties

The fundamental physicochemical properties of **3-Methyl-5-phenylisoxazole-4-carboxylic acid** are summarized in the table below. This data is essential for its handling, characterization, and application in experimental settings.

Property	Value	Source
CAS Number	17153-21-8	N/A
Molecular Formula	C ₁₁ H ₉ NO ₃	N/A
Molecular Weight	203.19 g/mol	N/A
Appearance	Solid (predicted)	N/A
Melting Point	189°C	N/A
Boiling Point	362.1°C at 760 mmHg	N/A
InChI Key	GLNQCTGGLIXRRJ-UHFFFAOYSA-N	N/A
SMILES	CC1=NOC(=C1C(=O)O)C2=C C=CC=C2	N/A

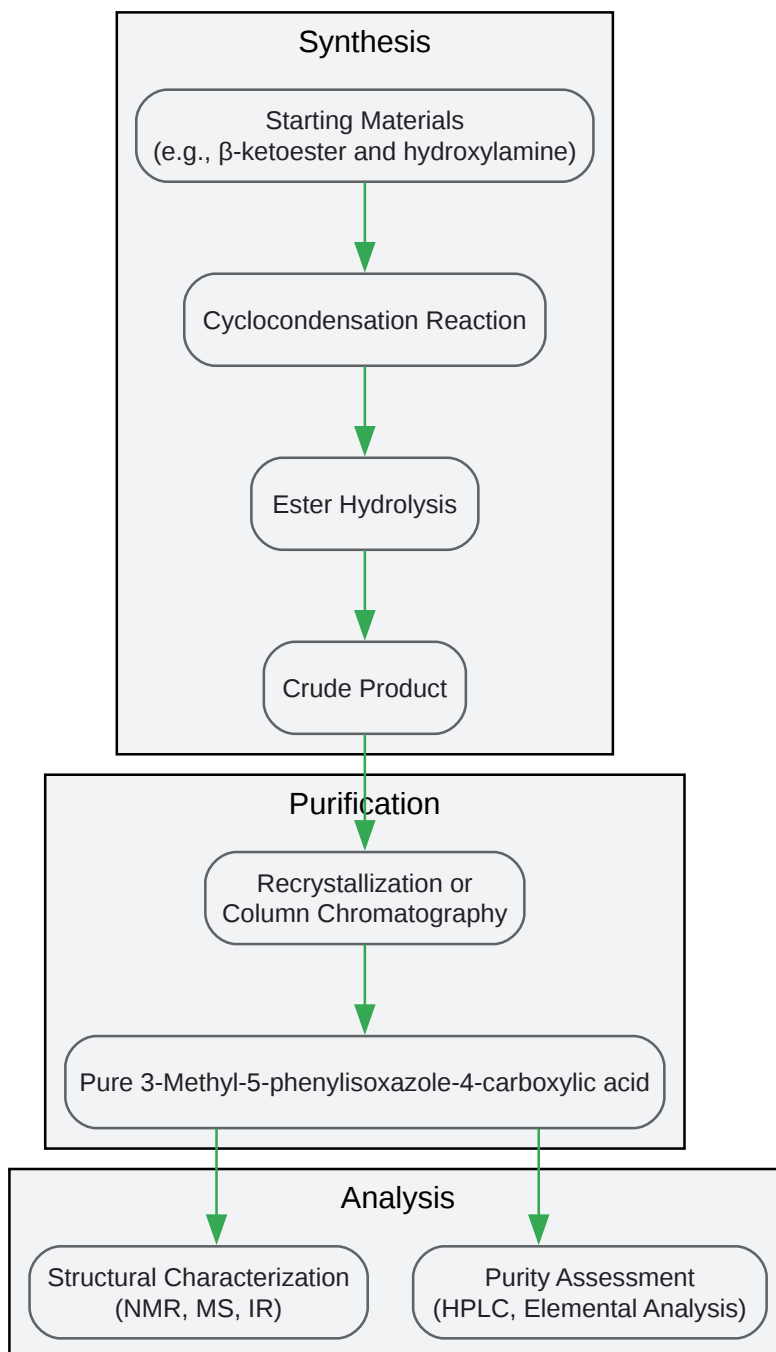
Synthesis and Experimental Protocols

Detailed, peer-reviewed experimental protocols for the synthesis of **3-Methyl-5-phenylisoxazole-4-carboxylic acid** are not readily available in the public domain. However, a general synthetic approach for isoxazole-4-carboxylic acids can be conceptualized based on established organic chemistry principles.

General Synthetic Workflow

The synthesis of isoxazole derivatives often involves the cycloaddition of a nitrile oxide with an alkyne or the reaction of a hydroxylamine with a β -ketoester or a related 1,3-dicarbonyl compound. A plausible, though not experimentally verified, workflow for the synthesis and purification of **3-Methyl-5-phenylisoxazole-4-carboxylic acid** is depicted below.

General Synthetic and Analytical Workflow

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Caption: A generalized workflow for the synthesis, purification, and analysis of isoxazole carboxylic acids.

Biological Activity and Potential Applications

Specific biological activity data for **3-Methyl-5-phenylisoxazole-4-carboxylic acid** is not extensively reported in current literature. However, the broader class of isoxazole derivatives has been shown to exhibit a wide range of pharmacological effects, including but not limited to:

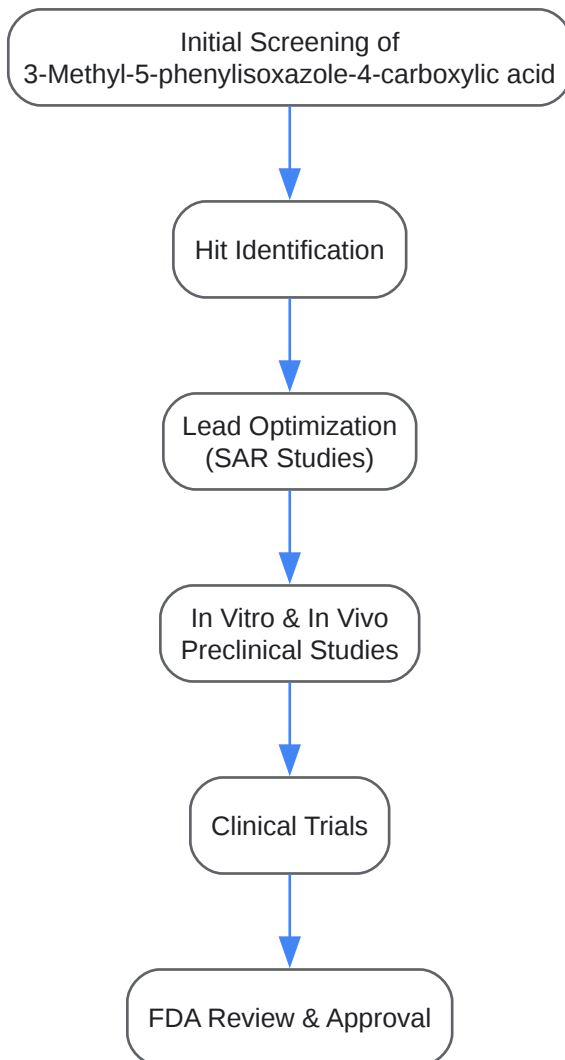
- **Anti-inflammatory activity:** The related compound Leflunomide, which features a 5-methylisoxazole-4-carboxamide core, is an immunomodulatory drug.
- **Antimicrobial properties:** Various isoxazole-containing compounds have been investigated for their antibacterial and antifungal activities.
- **Enzyme inhibition:** For instance, derivatives of 5-phenylisoxazole-3-carboxylic acid have been identified as potent inhibitors of xanthine oxidase.^[1]

Given these precedents, **3-Methyl-5-phenylisoxazole-4-carboxylic acid** represents a scaffold of interest for screening in various biological assays to explore its potential therapeutic applications.

Hypothetical Drug Discovery and Development Pathway

Should initial screenings indicate promising biological activity, a typical drug discovery and development pathway would be initiated. The following diagram illustrates a simplified, logical flow for this process.

Hypothetical Drug Discovery Pathway



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Caption: A simplified representation of a drug discovery and development pipeline.

Safety and Handling

Based on available safety data for similar compounds, **3-Methyl-5-phenylisoxazole-4-carboxylic acid** should be handled with care in a laboratory setting. Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn.

Work should be conducted in a well-ventilated area or under a fume hood. For detailed safety information, refer to the Material Safety Data Sheet (MSDS) provided by the supplier.

Conclusion

3-Methyl-5-phenylisoxazole-4-carboxylic acid is a chemical entity with potential for further investigation in the realms of synthetic and medicinal chemistry. While specific experimental data for this isomer remains limited, the broader importance of the isoxazole scaffold suggests that it could serve as a valuable building block for the development of novel compounds with diverse applications. Further research is warranted to fully elucidate its synthetic routes, physicochemical properties, and biological activities. This guide serves as a starting point for researchers interested in exploring the potential of this and related compounds.

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References

- 1. Synthesis of some 5-phenylisoxazole-3-carboxylic acid derivatives as potent xanthine oxidase inhibitors - PubMed [pubmed.ncbi.nlm.nih.gov]
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